

Environmental Fate and Degradation of Propyl Acetate: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Propyl acetate (n-propyl acetate), a colorless ester with a characteristic pear-like odor, sees extensive use as a solvent in various industries, including coatings, printing inks, cosmetics, and pharmaceuticals.[1][2][3][4][5] Its production and use can lead to its release into the environment through various waste streams.[6] Understanding the environmental fate and degradation of **propyl acetate** is crucial for assessing its ecological impact and ensuring its safe use. This technical guide provides an in-depth overview of the current scientific understanding of **propyl acetate**'s behavior in the environment, including its physical and chemical properties, biodegradation, abiotic degradation pathways, and mobility.

Physical and Chemical Properties

The environmental distribution and fate of a chemical are largely governed by its physical and chemical properties. Key properties of **propyl acetate** are summarized in Table 1.



Property	Value	Reference
Molecular Formula	C5H10O2	[1]
Molecular Weight	102.13 g/mol	[6][7]
Appearance	Clear, colorless liquid	[1][6][7][8]
Odor	Mild, fruity, pear-like	[6][7][8]
Boiling Point	101.5 - 102.0 °C	[6][7]
Melting Point	-95 °C to -92 °C	[6][7]
Vapor Pressure	35.9 mm Hg at 25 °C	[6]
Water Solubility	18,900 mg/L at 20 °C	[6]
Henry's Law Constant	2.18×10^{-4} atm-cu m/mole	[6]
Log Koc (Soil Adsorption Coefficient)	1.0 (estimated)	[6]
Flash Point	14.4 °C	[1]

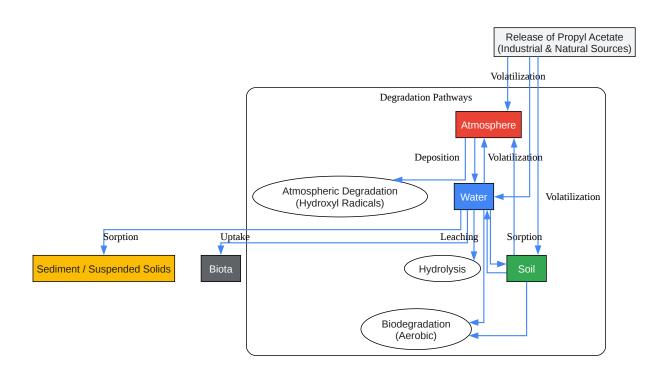
Environmental Fate and Mobility Release into the Environment

Propyl acetate is released into the environment primarily through industrial emissions from its production and use as a solvent.[6] It is also a naturally occurring compound found as a plant volatile in many fruits.[6]

Environmental Distribution

The fate of **propyl acetate** in the environment is dictated by its physicochemical properties. A high vapor pressure and a moderate Henry's Law constant suggest that if released to water or soil, volatilization will be a significant process.[6]





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Figure 1: Environmental Fate of Propyl Acetate.

Mobility

With an estimated soil adsorption coefficient (Koc) of 10, **propyl acetate** is expected to have very high mobility in soil.[6] This indicates a low potential for adsorption to soil organic matter and sediment, suggesting it can readily leach into groundwater.

Degradation Pathways



Propyl acetate is susceptible to both biotic and abiotic degradation processes in the environment.

Biodegradation

Biodegradation is a primary degradation pathway for **propyl acetate** in both soil and water.[6] Studies have shown that it is readily biodegradable under aerobic conditions.

Table 2: Aerobic Biodegradation of Propyl Acetate

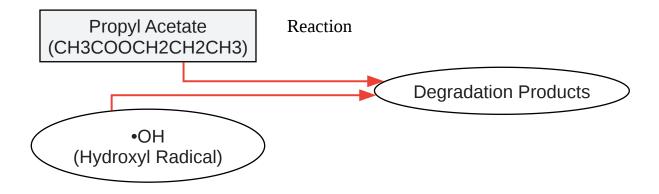
Test System	Inoculum	Duration	Degradation	Reference
Japanese MITI test	Activated sludge	2 weeks	81.0% of Theoretical BOD	[6]
Settled domestic wastewater	Seed	5 days	62% of Theoretical BOD	[6]
Settled domestic wastewater	Seed	10 days	80% of Theoretical BOD	[6]
Seawater with domestic wastewater seed	Seed	5 days	50% of Theoretical BOD	[6]
Seawater with domestic wastewater seed	Seed	10 days	70% of Theoretical BOD	[6]

Pure culture studies have also demonstrated the ability of certain bacteria, such as Alcaligenes faecalis, to oxidize n-propyl acetate.[6]

Abiotic Degradation

In the atmosphere, **propyl acetate** exists solely as a vapor.[6] The primary degradation mechanism is reaction with photochemically-produced hydroxyl radicals. The estimated half-life for this reaction is 4.7 days.[6] Direct photolysis is not expected to be a significant degradation pathway as **propyl acetate** does not absorb light at wavelengths greater than 290 nm.[6]

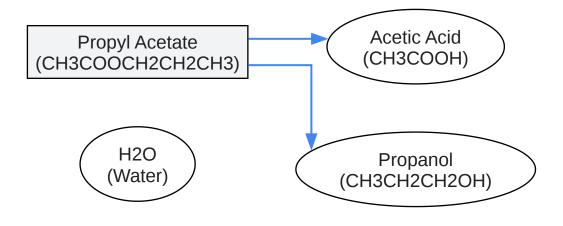




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Figure 2: Atmospheric Degradation of Propyl Acetate.

Propyl acetate can undergo hydrolysis to form acetic acid and propanol.[9] This process is influenced by pH, with hydrolysis being slow at neutral pH and faster under acidic or basic conditions.[6][10] The estimated half-lives for hydrolysis are approximately 3 years at pH 7, 119 days at pH 8, and 12 days at pH 9.[6]



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